

Personal protective equipment for handling (S)-HexylHIBO

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Compound of Interest

Compound Name: (S)-HexylHIBO

Cat. No.: B1662300

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Essential Safety and Handling Guide for (S)-HexylHIBO

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **(S)-HexylHIBO**, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Classification

(S)-HexylHIBO is classified under the Globally Harmonized System (GHS) with the following hazards.^[1]

GHS Pictograms:

Signal Word: Warning^[1]

Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H361: Suspected of damaging fertility or the unborn child.^[1]

Precautionary Statements:

A series of precautionary statements are provided to minimize risk when handling this substance. These include obtaining special instructions before use, not handling until all safety precautions have been read and understood, washing skin thoroughly after handling, and wearing appropriate personal protective equipment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(S)-HexylHIBO** is provided in the table below.

Property	Value	Source
Melting Point	-40 °C (-40 °F)	
Boiling Point	197 °C (387 °F)	
Density	0.925 g/cm ³ at 25 °C (77 °F)	
Partition Coefficient (n-octanol/water)	log Pow: 0.58	

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is mandatory when handling **(S)-HexylHIBO**.

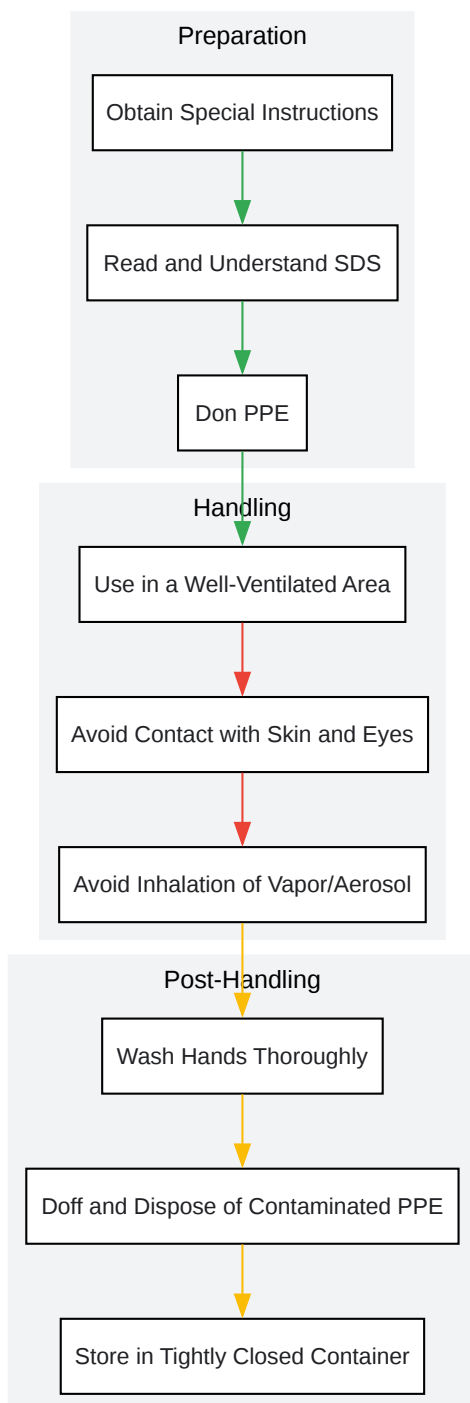
Equipment	Specification	Rationale
Eye/Face Protection	<p>Safety glasses with side-shields conforming to EN166.</p> <p>Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).</p>	To prevent eye irritation or serious eye damage from splashes or aerosols.
Skin Protection	<p>Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product.</p> <p>Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374 derived from it.</p>	To prevent skin irritation and absorption.
Body Protection	<p>Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.</p>	To protect against skin contact and contamination of personal clothing.
Respiratory Protection	<p>Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose</p>	To prevent inhalation of vapors or aerosols, especially in case of insufficient ventilation.

combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Handling and Storage Workflow

The following diagram outlines the standard operating procedure for handling and storing **(S)-HexylHIBO**.

Workflow for Handling (S)-HexylHIBO



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Caption: Standard operating procedure for handling **(S)-HexylHIBO**.

First-Aid Measures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Procedure
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Spill and Disposal Procedures

Spill Management:

In the event of a spill, personnel should wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal. Do not let the product enter drains.

Disposal Plan:

All waste materials, including contaminated PPE and spill cleanup materials, should be treated as hazardous waste. Dispose of waste in accordance with federal, state, and local environmental regulations. Do not dispose of down the drain or with regular trash. Containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: Carbon oxides, Nitrogen oxides (NO_x).
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com